

# Technical Guide: Physical Properties of 1-(2-Piperidinylmethyl)piperidine

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## Compound of Interest

Compound Name: 1-(Piperidin-2-ylmethyl)piperidine

Cat. No.: B1266814


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For: Researchers, Scientists, and Drug Development Professionals On: Core Physical Properties and Characterization Methodologies

This technical guide provides an overview of the core physical properties of the organic compound 1-(2-Piperidinylmethyl)piperidine. Due to the compound's specific nature, publicly available experimental data is limited. Therefore, this document focuses on providing the necessary framework for its characterization, including a summary of key physical parameters and detailed, standardized experimental protocols for their determination.

## Compound Identity

- Name: 1-(2-Piperidinylmethyl)piperidine
- Molecular Formula:  $C_{11}H_{22}N_2$
- Molecular Weight: 182.31 g/mol
- Structure:

 alt text

(Note: A proper chemical structure image would be inserted here in a full whitepaper.)

## Physical Properties Summary

The following table summarizes the key physical properties for 1-(2-Piperidinylmethyl)piperidine. It is important to note that specific experimental values for this compound are not readily available in published literature and must be determined empirically.

Property	Value	Units
Molecular Weight	182.31	g/mol
Boiling Point	Data Not Available	°C at 760 mmHg
Melting Point	Data Not Available	°C
Density	Data Not Available	g/cm <sup>3</sup>
Solubility	Data Not Available	e.g., g/100 mL

## Experimental Protocols for Physical Property Determination

The following sections detail standardized laboratory procedures for determining the primary physical properties of a novel liquid or low-melting-point solid compound such as 1-(2-Piperidinylmethyl)piperidine.

### Boiling Point Determination (Thiele Tube Method)

The Thiele tube method is a convenient and widely used technique for determining the boiling point of a small quantity of a liquid.<sup>[1][2]</sup> It relies on the principle that the boiling point is the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure.<sup>[2]</sup>

Apparatus:

- Thiele tube
- High-temperature mineral oil or silicone oil
- Thermometer (calibrated)
- Small test tube (e.g., 75 x 12 mm)

- Capillary tube (sealed at one end)
- Rubber band or wire for attachment
- Bunsen burner or microburner
- Clamp and stand

#### Procedure:

- **Sample Preparation:** Add approximately 0.5 mL of 1-(2-Piperidinylmethyl)piperidine into the small test tube.
- **Capillary Insertion:** Place the capillary tube into the test tube with its open end downwards.
- **Assembly:** Attach the test tube to the thermometer using a rubber band, ensuring the sample is level with the thermometer bulb.
- **Thiele Tube Setup:** Insert the thermometer and test tube assembly into the Thiele tube, which should be filled with oil to a level just above the side-arm. The sample should be immersed in the oil.[3]
- **Heating:** Gently heat the side arm of the Thiele tube with a small flame. The shape of the tube promotes oil circulation, ensuring uniform heating.[2][4]
- **Observation:** As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube. Continue gentle heating until a rapid and continuous stream of bubbles is observed.[5]
- **Boiling Point Reading:** Remove the heat source. The bubbling will slow down and stop. The boiling point is the temperature at which the liquid just begins to be drawn back into the capillary tube.[1] Record this temperature.
- **Verification:** Allow the apparatus to cool and repeat the determination to ensure accuracy.

## Melting Point Determination (Capillary Method)

Should 1-(2-Piperidinylmethyl)piperidine be a solid at room temperature, its melting point can be determined using a melting point apparatus and the capillary method. This is a critical indicator of purity.[6]

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (open at one end)
- Spatula
- Mortar and pestle (if sample is not a fine powder)

Procedure:

- Sample Preparation: Ensure the sample is completely dry and finely powdered. If necessary, gently grind the sample in a mortar and pestle.[7]
- Loading the Capillary: Tap the open end of a capillary tube into the powdered sample to collect a small amount. Invert the tube and tap it gently on a hard surface to pack the solid into the sealed end. The sample height should be 2-3 mm.[8]
- Apparatus Setup: Place the loaded capillary tube into the sample holder of the melting point apparatus.
- Heating: Set the apparatus to heat at a steady, controlled rate. For an unknown compound, a rapid initial heating can be used to find an approximate melting range.
- Accurate Determination: For an accurate measurement, repeat the process with a fresh sample. Heat rapidly to about 15-20°C below the approximate melting point, then slow the heating rate to 1-2°C per minute.[9]
- Observation and Recording: Record the temperature at which the first drop of liquid appears (the start of melting) and the temperature at which the entire sample becomes a clear liquid (the end of melting). The recorded melting point should be this range.[6]

## Density Determination (Pycnometer Method)

A pycnometer, or specific gravity bottle, is used for the precise determination of a liquid's density.<sup>[10][11]</sup> The method involves determining the mass of a known volume of the liquid.

Apparatus:

- Pycnometer (a small glass flask with a fitted ground glass stopper containing a capillary tube)
- Analytical balance (accurate to  $\pm 0.0001$  g)
- Constant temperature water bath
- Pasteur pipette
- Lint-free tissue

Procedure:

- **Clean and Tare:** Thoroughly clean and dry the pycnometer and its stopper. Weigh the empty pycnometer on the analytical balance and record its mass ( $m_1$ ).
- **Calibration with Water:** Fill the pycnometer with distilled, deionized water of a known temperature. Insert the stopper, allowing excess water to exit through the capillary. Place the filled pycnometer in the constant temperature water bath to allow it to equilibrate (e.g., at 20°C).
- **Weighing with Water:** Remove the pycnometer from the bath, carefully dry the exterior, and weigh it. Record this mass ( $m_2$ ).
- **Volume Calculation:** Calculate the volume of the pycnometer ( $V$ ) using the density of water ( $\rho_{\text{water}}$ ) at the equilibration temperature:  $V = (m_2 - m_1) / \rho_{\text{water}}$ .
- **Sample Measurement:** Empty and dry the pycnometer. Fill it with 1-(2-Piperidinylmethyl)piperidine, allow it to equilibrate to the same temperature in the water bath, dry the exterior, and weigh it. Record this mass ( $m_3$ ).

- Density Calculation: The density of the sample ( $\rho_{\text{sample}}$ ) is calculated as:  $\rho_{\text{sample}} = (m_3 - m_1) / V$ .[\[12\]](#)

## Solubility Determination (Qualitative)

This protocol determines the qualitative solubility of the compound in various solvents, which can provide insights into its polarity and the presence of acidic or basic functional groups.[\[13\]](#)  
[\[14\]](#)

Apparatus:

- Small test tubes
- Graduated cylinder or pipettes
- Vortex mixer or stirring rods
- Spatula

Solvents to Test:

- Water (H<sub>2</sub>O)
- 5% Hydrochloric Acid (HCl)
- 5% Sodium Hydroxide (NaOH)
- 5% Sodium Bicarbonate (NaHCO<sub>3</sub>)
- Organic solvents (e.g., Ethanol, Diethyl Ether, Acetone)

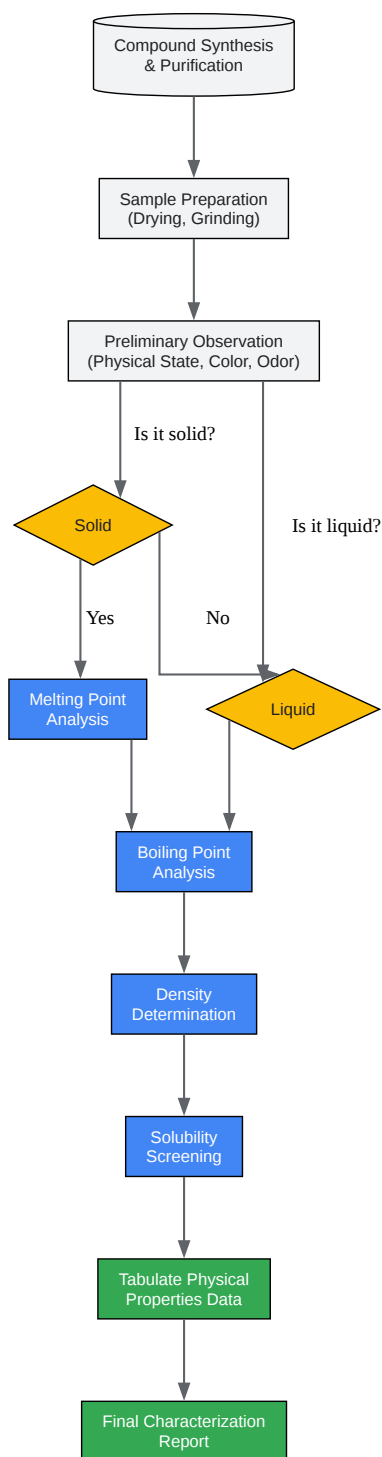
Procedure:

- Sample Addition: In a small test tube, place approximately 20-30 mg of 1-(2-Piperidinylmethyl)piperidine.
- Solvent Addition: Add 1 mL of the chosen solvent to the test tube in small portions (e.g., 0.25 mL at a time).[\[13\]](#)

- **Mixing:** After each addition, agitate the tube vigorously (e.g., using a vortex mixer) for 30-60 seconds.
- **Observation:** Visually inspect the mixture for signs of dissolution. A compound is considered soluble if it forms a clear, homogenous solution with no visible particles.
- **Classification:**
  - **Soluble in Water:** Suggests the presence of polar functional groups.
  - **Insoluble in Water, Soluble in 5% HCl:** Suggests a basic functional group (likely an amine). [\[14\]](#)
  - **Insoluble in Water, Soluble in 5% NaOH:** Suggests an acidic functional group.
- **Recording:** Record the results as "soluble," "partially soluble," or "insoluble" for each solvent tested.

## Visualization of Experimental Workflow

The following diagram illustrates a logical workflow for the physical characterization of a novel compound like 1-(2-Piperidinylmethyl)piperidine.



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Caption: Workflow for the physical characterization of a chemical compound.



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